

2-(1-Benzylpiperidin-4-yl)ethanol: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: 2-(1-Benzylpiperidin-4-yl)ethanol

Cat. No.: B1333407

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for qualified professionals. The information provided is based on available data for structurally similar compounds and should be used as a guideline for safe handling. A comprehensive risk assessment should be conducted before use. No specific safety and toxicity data for **2-(1-Benzylpiperidin-4-yl)ethanol** has been identified.

Introduction

2-(1-Benzylpiperidin-4-yl)ethanol is a chemical compound containing a piperidine core, a benzyl group, and an ethanol substituent. Due to the absence of a dedicated Safety Data Sheet (SDS), this guide synthesizes safety and toxicity information from structurally related compounds, namely piperidine-ethanol derivatives and N-benzylpiperidine analogs. This information is intended to provide a basis for safe laboratory conduct.

Hazard Identification and Classification

Based on analogous compounds, **2-(1-Benzylpiperidin-4-yl)ethanol** is anticipated to possess the following hazards.

GHS Hazard Classification (Predicted):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [2]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[1][2]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.

Signal Word: Danger[2]

Hazard Pictograms:

(Corrosion, Health Hazard)

Precautionary Statements (General):

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[1]
- P264: Wash hands thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[1]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P310: Immediately call a POISON CENTER or doctor/physician.[1]
- P405: Store locked up.[1]

- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Toxicological Information (Inferred)

Quantitative toxicological data for **2-(1-Benzylpiperidin-4-yl)ethanol** is not available. The following table summarizes data for related compounds to provide an estimate of potential toxicity.

Compound	Test	Route	Species	Value	Reference
Piperidine	LD50	Oral	Rat	133-740 mg/kg bw	[3]
Piperidine	LD50	Dermal	Rabbit	~740 mg/kg bw	[3]

Summary of Potential Health Effects:

- Inhalation: May cause respiratory irritation.
- Skin Contact: Expected to cause severe skin burns and may be harmful if absorbed through the skin.[1]
- Eye Contact: Expected to cause serious eye damage.[1]
- Ingestion: Harmful if swallowed.[1]

Experimental Protocols (General Guidance)

Detailed experimental protocols for toxicity testing of **2-(1-Benzylpiperidin-4-yl)ethanol** are not available. The following are generalized protocols based on standard OECD guidelines for acute toxicity testing, which would be appropriate for this class of compound.

Acute Oral Toxicity - Up-and-Down Procedure (UDP) (Based on OECD Guideline 425)

- Animal Selection: Use a single sex of healthy, young adult rodents (e.g., rats or mice).

- **Housing and Fasting:** House animals individually. Withhold food overnight for rats or for 3-4 hours for mice before dosing. Water is provided ad libitum.
- **Dose Administration:** Administer the test substance by oral gavage. The initial dose is selected based on available information. Subsequent doses are adjusted up or down based on the outcome of the previous animal.
- **Observation:** Observe animals for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Necropsy:** Perform a gross necropsy on all animals at the end of the observation period.
- **Data Analysis:** Use the maximum likelihood method to calculate the LD50 and its confidence intervals.

Acute Dermal Toxicity (Based on OECD Guideline 402)

- **Animal Selection:** Use healthy, young adult rodents with clipped fur.
- **Test Substance Preparation:** The substance is applied uniformly over a shaved area of at least 10% of the body surface.
- **Application:** Apply the substance to the skin and cover with a porous gauze dressing and non-irritating tape for 24 hours.
- **Observation:** Observe animals for mortality, clinical signs of toxicity, and body weight changes for 14 days.
- **Necropsy:** Perform a gross necropsy on all animals at the end of the observation period.
- **Data Analysis:** The LD50 is calculated if sufficient mortality occurs.

Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.

Personal Protective Equipment (PPE):

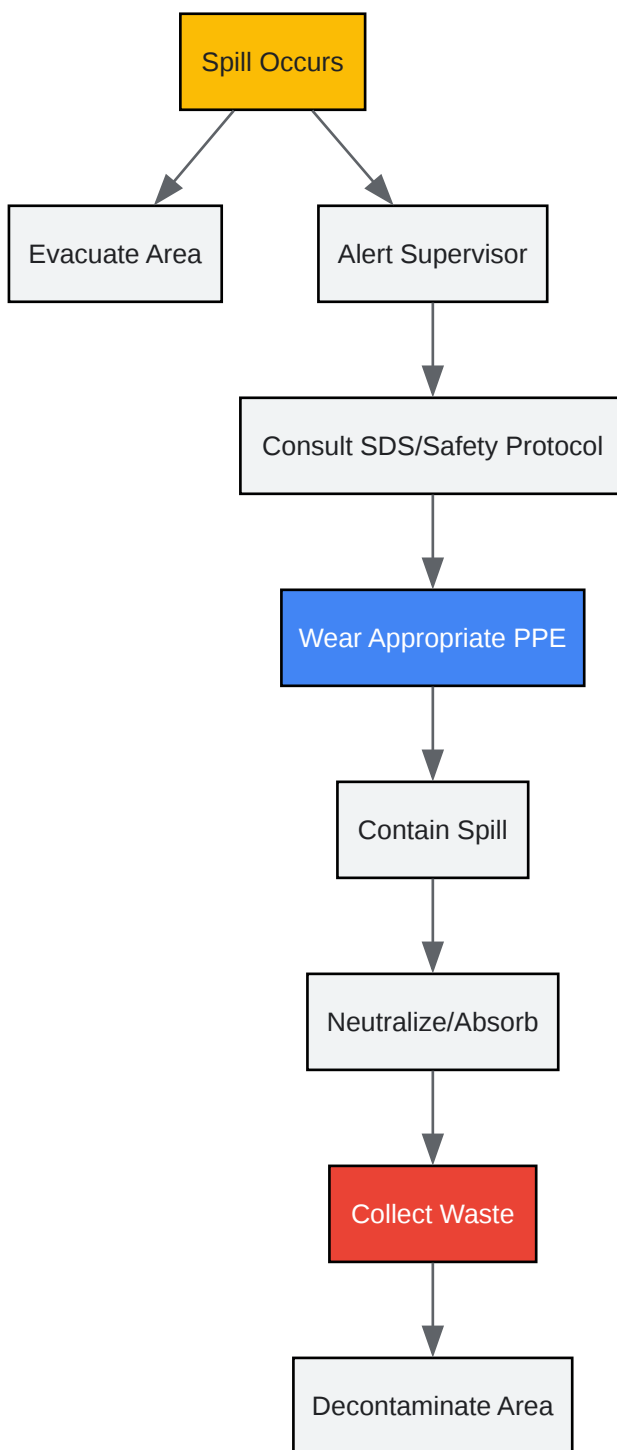
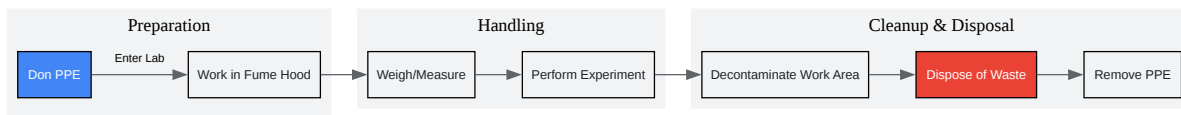
- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:** Wear chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** If working outside a fume hood or if aerosols may be generated, use a NIOSH-approved respirator with an appropriate cartridge.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)
- Recommended storage temperature: 2-8°C.[\[4\]](#)

Visualized Workflows

The following diagrams illustrate standard laboratory safety and handling procedures.



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